

# Proper Disposal of (-)-Butin: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (-)-Butin

Cat. No.: B190712

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential safety and logistical information for the proper disposal of **(-)-Butin**, a flavanone with potential biological activities. Adherence to these procedures is critical for personnel safety and environmental protection.

## Summary of Safety and Disposal Data

The following table summarizes key safety and hazard information for **(-)-Butin** and structurally similar flavonoids. This data underscores the importance of treating **(-)-Butin** as a hazardous substance.

Parameter	(-)-Butin	3',4',5,7-Tetrahydroxyflavone	Butein
GHS Hazard Statements	Not explicitly stated in English documents, but related compounds are hazardous.	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)
Signal Word	Warning (for related compounds)	Warning	Warning
Personal Protective Equipment (PPE)	Protective gloves, protective clothing, eye protection, face protection	Protective gloves, protective clothing, eye protection, face protection	Protective gloves, protective clothing, eye protection, face protection
Disposal Recommendation	Dispose of as hazardous waste in accordance with local, state, and federal regulations.	Dispose of contents/container to an approved waste disposal plant.	Dispose of contents/container in accordance with local regulation.
Environmental Precautions	Avoid release into the environment.	Should not be released into the environment.	Keep the product away from drains, water courses or the soil.

## Experimental Protocols for Disposal

The disposal of **(-)-Butin** must be handled as a hazardous waste stream. The following protocol outlines the necessary steps for its safe management and disposal in a laboratory setting.

Materials:

- Personal Protective Equipment (PPE): safety goggles, lab coat, compatible chemical-resistant gloves.
- Clearly labeled, sealed, and compatible hazardous waste container.
- Waste disposal manifest or tag as required by your institution.

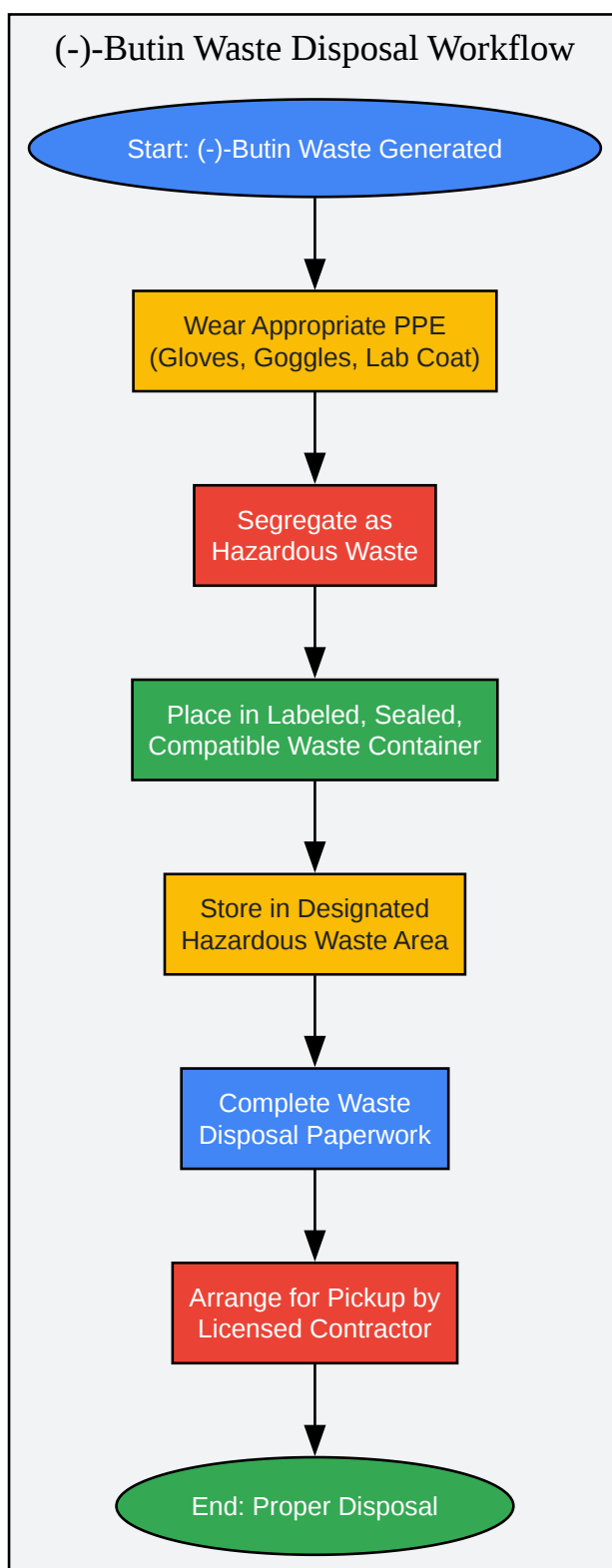
Procedure:

- Segregation: Isolate **(-)-Butin** waste from other laboratory waste streams. Do not mix with non-hazardous waste.
- Containerization:
  - Place solid **(-)-Butin** waste directly into a designated hazardous waste container.
  - For solutions containing **(-)-Butin**, use a compatible, leak-proof liquid waste container.
  - Ensure the container is clearly labeled with "Hazardous Waste" and the chemical name, "**(-)-Butin**".
- Storage:
  - Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
  - The storage area should be away from incompatible materials, particularly strong acids, strong bases, strong oxidizing agents, and strong reducing agents.<sup>[1]</sup>
- Documentation: Complete all necessary waste disposal paperwork required by your institution's Environmental Health and Safety (EHS) department. This typically includes identifying the contents, quantity, and hazard classification.
- Disposal:
  - Arrange for pickup and disposal by a licensed hazardous waste disposal contractor.

- Waste is classified as hazardous and should be disposed of in accordance with European Directives on waste and hazardous waste and local regulations.[\[2\]](#)
- Do not pour **(-)-Butin** or its solutions down the drain or dispose of it in the regular trash.

## Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **(-)-Butin**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **(-)-Butin**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [selleck.co.jp](http://selleck.co.jp) [[selleck.co.jp](http://selleck.co.jp)]
- 2. [fishersci.co.uk](http://fishersci.co.uk) [[fishersci.co.uk](http://fishersci.co.uk)]
- To cite this document: BenchChem. [Proper Disposal of (-)-Butin: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b190712#butin-proper-disposal-procedures>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)